

Unveiling EC330: A Technical Guide to its Chemical Structure and Anti-Cancer Activity

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

EC330 is a novel small-molecule inhibitor targeting the Leukemia Inhibitory Factor (LIF) signaling pathway, a critical mediator in cancer progression, metastasis, and therapy resistance. This technical guide provides a comprehensive overview of the chemical properties, mechanism of action, and experimental evaluation of **EC330**, presenting key data and methodologies for researchers in oncology and drug development.

Chemical Structure and Properties

EC330 is a steroidal derivative with the chemical formula C30H32F2O2 and a molecular weight of 462.57 g/mol .[1] Its unique structure is fundamental to its inhibitory function against the LIF receptor.

Property	Value	Reference
Chemical Formula	C30H32F2O2	[1]
Molecular Weight	462.57 g/mol	[1]
CAS Number	2016795-77-8	[1]
Solubility	Insoluble in water, soluble in DMSO and Ethanol.[1]	[1]



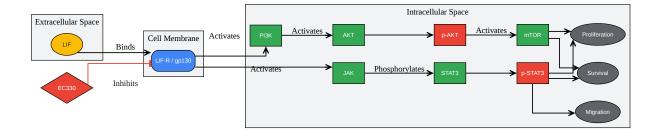
(Note: A detailed, publicly available, step-by-step synthesis protocol for **EC330** is not available in the reviewed literature.)

Mechanism of Action: Inhibition of LIF/LIF-R Signaling

EC330 exerts its anti-tumor effects by directly targeting the Leukemia Inhibitory Factor Receptor (LIF-R).[2][3] By binding to LIF-R, **EC330** blocks the interaction between LIF and its receptor, thereby inhibiting the activation of downstream oncogenic signaling pathways.[2][3]

The binding of LIF to LIF-R typically recruits gp130 to form a high-affinity receptor complex, which in turn activates the Janus kinase/signal transducer and activator of transcription 3 (JAK/STAT3), phosphatidylinositol 3-kinase/protein kinase B (PI3K/AKT), and mitogenactivated protein kinase (MAPK) pathways.[2][4] These pathways are crucial for promoting cancer cell proliferation, migration, and survival.[2][3] **EC330** effectively abrogates these effects by preventing the initial ligand-receptor interaction.[2][3]

Below is a diagram illustrating the LIF/LIF-R signaling pathway and the inhibitory action of **EC330**.



Click to download full resolution via product page

Fig. 1: EC330 Inhibition of the LIF/LIF-R Signaling Pathway.

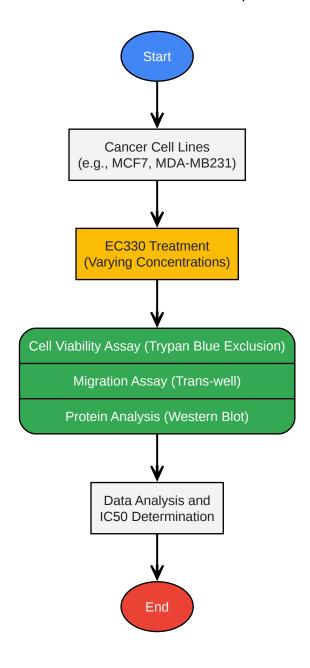


Experimental Protocols

The investigation of **EC330**'s bioactivity involves a series of in vitro and in vivo experiments.

In Vitro Assays

A general workflow for the in vitro evaluation of **EC330** is depicted below.



Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Targeting LIF/LIFR signaling in cancer PMC [pmc.ncbi.nlm.nih.gov]
- 3. EC330, a small-molecule compound, is a potential novel inhibitor of LIF signaling PMC [pmc.ncbi.nlm.nih.gov]
- 4. Frontiers | Emerging Perspectives on Leukemia Inhibitory Factor and its Receptor in Cancer [frontiersin.org]
- To cite this document: BenchChem. [Unveiling EC330: A Technical Guide to its Chemical Structure and Anti-Cancer Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10801037#investigating-the-chemical-structure-of-ec330]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com